

physical and chemical properties of tetrahydromethyl-1,3-isobenzofurandione

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Compound of Interest

Compound Name: 1,3-Isobenzofurandione,
tetrahydromethyl-

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A Comprehensive Technical Guide to Tetrahydromethyl-1,3-isobenzofurandione

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of tetrahydromethyl-1,3-isobenzofurandione, a compound of significant interest in polymer chemistry and material science. This document summarizes key quantitative data, details experimental methodologies for property determination, and visualizes core chemical processes involving this compound.

Introduction

Tetrahydromethyl-1,3-isobenzofurandione, commonly known as Methyltetrahydrophthalic anhydride (MTHPA), is a cyclic dicarboxylic anhydride. It is widely utilized as a curing agent for epoxy resins, finding applications in coatings, adhesives, and composites due to the high strength, excellent adhesion, and chemical resistance it imparts to the final polymer.^[1] The compound exists as a mixture of isomers and is typically a colorless to pale yellow liquid at room temperature.^{[2][3]}

Physical Properties

The physical characteristics of tetrahydromethyl-1,3-isobenzofurandione are critical for its handling, storage, and application in various formulations. A summary of these properties is presented in the table below.

Property	Value	Units	Conditions
Appearance	Colorless to light yellow liquid	-	Ambient
Molecular Formula	C ₉ H ₁₀ O ₃	-	-
Molecular Weight	166.17	g/mol	-
Melting Point	< -100 to ≤ -15	°C	-
Boiling Point	120	°C	at 3 mmHg
Density	1.20 - 1.22	g/cm ³	-
Viscosity	30 - 80	mPa·s	at 25°C
Flash Point	137 - 164	°C	Closed Cup
Vapor Pressure	0.00184 - 0.0044	mmHg (hPa)	at 25°C
Solubility	Soluble in organic solvents (e.g., acetone, ethanol, toluene). ^[4] Reacts with water.	-	-
Refractive Index	1.4960 - 1.4980	-	-

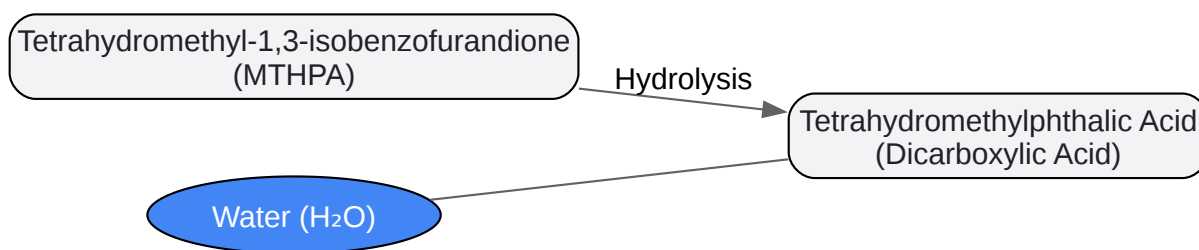
Chemical Properties

Tetrahydromethyl-1,3-isobenzofurandione exhibits reactivity typical of a cyclic anhydride, which is central to its primary application as an epoxy hardener.

Property	Description
Reactivity	The anhydride ring is susceptible to nucleophilic attack. It readily reacts with water, alcohols, and amines.[5] Its primary industrial use is as a curing agent (hardener) for epoxy resins.[1][6]
Stability	The compound is chemically stable under standard ambient conditions.[5] However, it should be protected from moisture to prevent hydrolysis.[7]
Hazardous Characteristics	May cause serious eye damage, and skin and respiratory sensitization.[8] It is known to be an allergen.[9]

Hydrolysis

In the presence of water, tetrahydromethyl-1,3-isobenzofurandione undergoes hydrolysis to form the corresponding dicarboxylic acid. This reaction is irreversible and affects the stability and performance of the anhydride if exposed to moisture.[5][8]



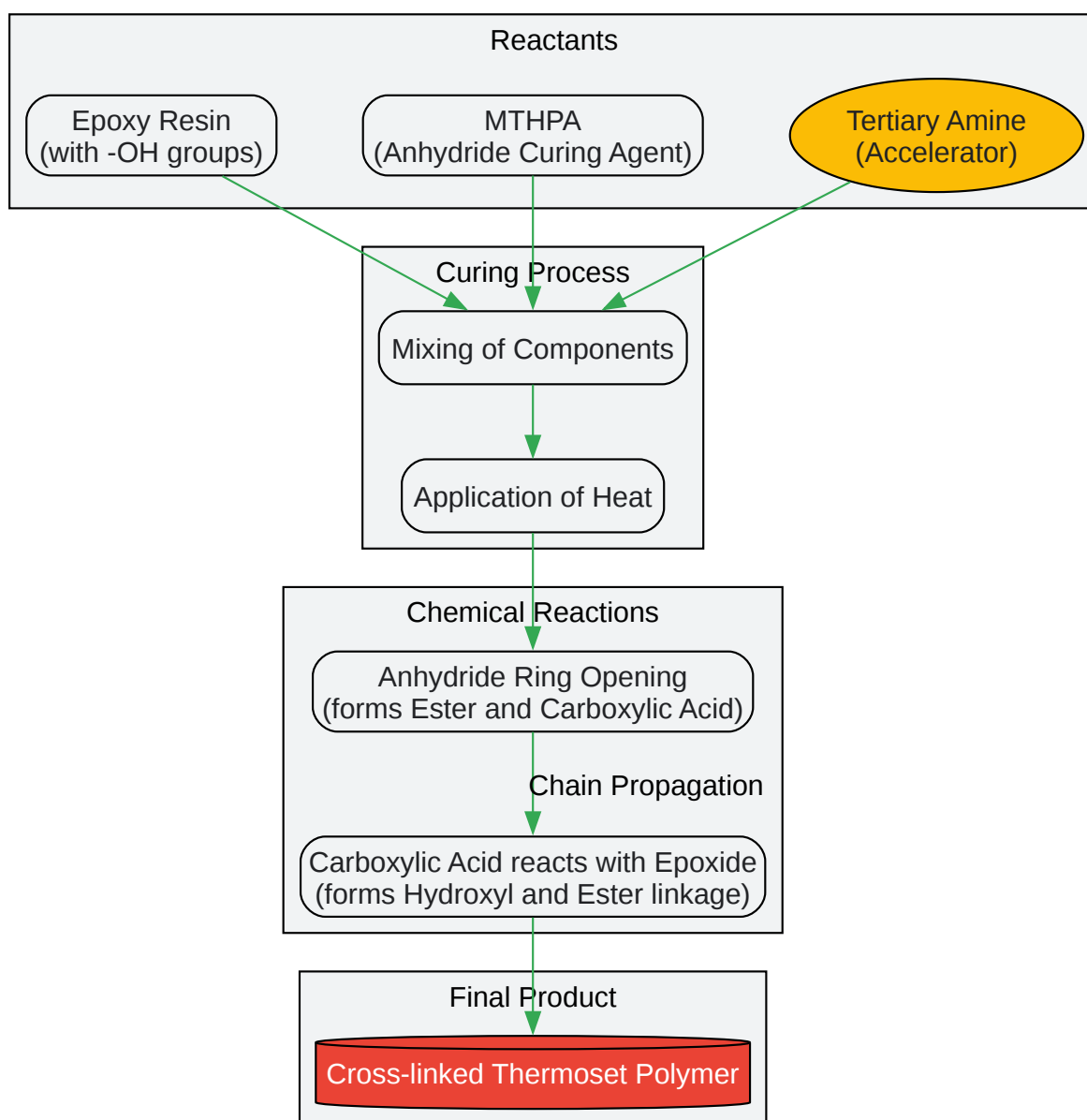
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Caption: Hydrolysis of MTHPA to its corresponding dicarboxylic acid.

Epoxy Curing

The principal application of MTHPA is as a hardener for epoxy resins. The curing process involves the ring-opening of the anhydride by hydroxyl groups present on the epoxy resin

backbone, followed by the reaction of the resulting carboxylic acid with an epoxide group. This creates a highly cross-linked, thermoset polymer network.[10]



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Caption: Workflow for curing epoxy resins using MTHPA.

Experimental Protocols

Standardized methods are employed to determine the physical properties of liquid resins and organic compounds like MTHPA. Below are generalized protocols for viscosity and flash point determination.

Viscosity Determination (Rotational Rheometer)

Viscosity is a measure of a fluid's resistance to flow and is a critical parameter for the processing of epoxy resins.

Methodology:

- **Instrument Setup:** A rotational rheometer with a parallel plate or cone-and-plate geometry is used. The temperature of the plates is controlled by a Peltier or fluid-based system.
- **Sample Preparation:** A small, representative sample of the tetrahydromethyl-1,3-isobenzofurandione is placed onto the lower plate of the rheometer.
- **Measurement:** The upper plate is lowered to a defined gap distance. The upper plate is then rotated at a controlled shear rate, and the resulting torque required to maintain this rotation is measured.
- **Calculation:** The viscosity is calculated by the instrument's software based on the applied shear stress and the resulting shear rate. Measurements are typically performed at a standard temperature, such as 25°C.[\[11\]](#)

Flash Point Determination (Closed-Cup Method)

The flash point is the lowest temperature at which the vapors of a volatile material will ignite when given an ignition source. It is a crucial safety parameter.

Methodology:

- **Apparatus:** A closed-cup flash point tester (e.g., Pensky-Martens or Tag) is used. The apparatus consists of a sealed cup to contain the sample, a heating system, and an ignition

source.[12]

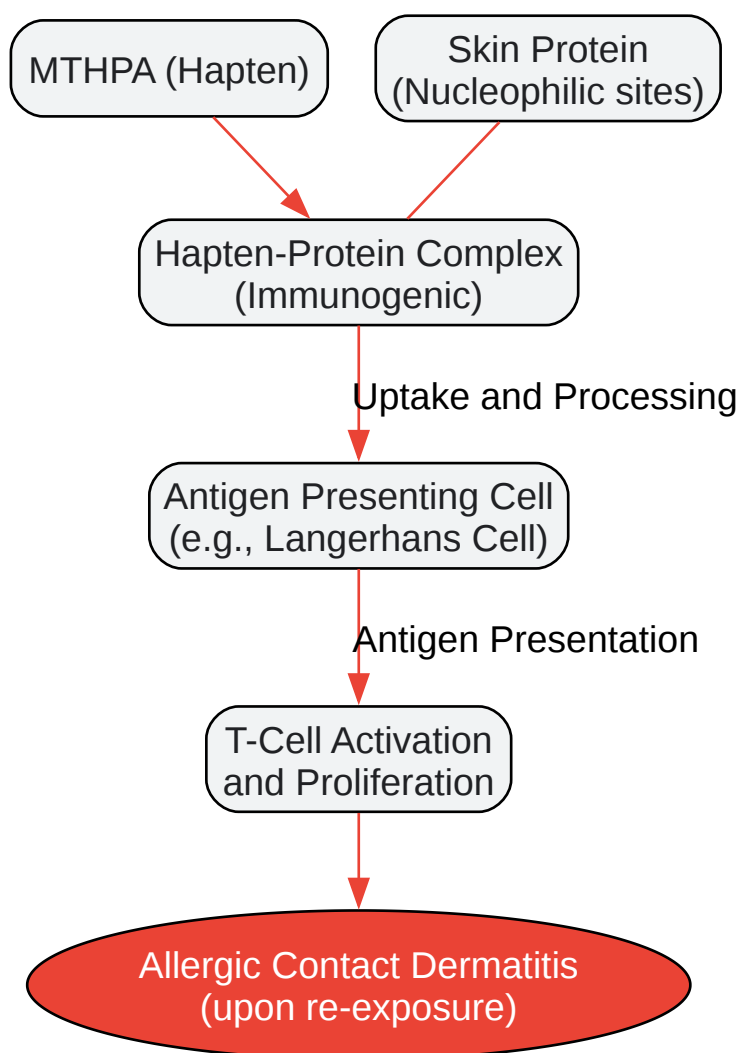
- **Sample Preparation:** The sample cup is filled with tetrahydromethyl-1,3-isobenzofurandione to a specified level.
- **Heating:** The sample is heated at a slow, constant rate. The vapor space above the liquid is stirred to ensure equilibrium.
- **Ignition Test:** At regular temperature intervals, an ignition source (a small flame or spark) is introduced into the vapor space through a port in the lid.
- **Determination:** The flash point is the lowest temperature at which the application of the ignition source causes the vapors to ignite with a distinct flash.[13]

Biological Activity and Safety Considerations

Tetrahydromethyl-1,3-isobenzofurandione is recognized as a skin and respiratory sensitizer.[8] Sensitization occurs through a hapten-mediated mechanism.

Mechanism of Skin Sensitization

As a reactive electrophilic molecule, MTHPA can act as a hapten. It covalently binds to endogenous skin proteins, forming immunogenic complexes. These modified proteins are then recognized by the immune system, leading to an allergic response upon subsequent exposures.[14][15]



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Caption: Simplified pathway of skin sensitization by MTHPA.

Due to its sensitizing properties, appropriate personal protective equipment, including gloves and eye protection, should be used when handling tetrahydromethyl-1,3-isobenzofurandione to minimize exposure.[1]

Conclusion

Tetrahydromethyl-1,3-isobenzofurandione is a versatile chemical intermediate with a well-defined set of physical and chemical properties that make it highly suitable as a curing agent for epoxy systems.[5] A thorough understanding of its reactivity, particularly its hydrolysis and curing mechanisms, is essential for its effective application. Furthermore, awareness of its

potential as a sensitizer necessitates careful handling and adherence to safety protocols in research and industrial settings.

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